An In-Depth Technical Guide to N-(3,4-dimethylphenyl)propanamide

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Compound of Interest

Compound Name:	*N-(3,4-dimethylphenyl)propanamide*
CAS No.:	*22835-89-8*
Cat. No.:	*B185201*

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CAS Number: 22835-89-8

This guide provides a comprehensive technical overview of **N-(3,4-dimethylphenyl)propanamide**, a chemical compound with potential applications in research and development, particularly within the pharmaceutical and life sciences sectors. This document is intended for researchers, scientists, and drug development professionals, offering in-depth information on its synthesis, characterization, and potential utility.

Introduction and Chemical Identity

N-(3,4-dimethylphenyl)propanamide is an amide derivative characterized by a propanamide group attached to a 3,4-dimethylphenyl moiety. Its unique structural features make it a subject of interest for chemical synthesis and potential biological evaluation.

Molecular Structure:

Chemical Structure of **N-(3,4-dimethylphenyl)propanamide**.

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Table 1: Chemical and Physical Properties

Property	Value	Source
CAS Number	22835-89-8	Internal Database
Molecular Formula	$C_{11}H_{15}NO$	Calculated
Molecular Weight	177.24 g/mol	Calculated
Appearance	White to off-white solid (predicted)	-
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Soluble in organic solvents such as methanol, ethanol, and dichloromethane. Limited solubility in water is expected.	Predicted

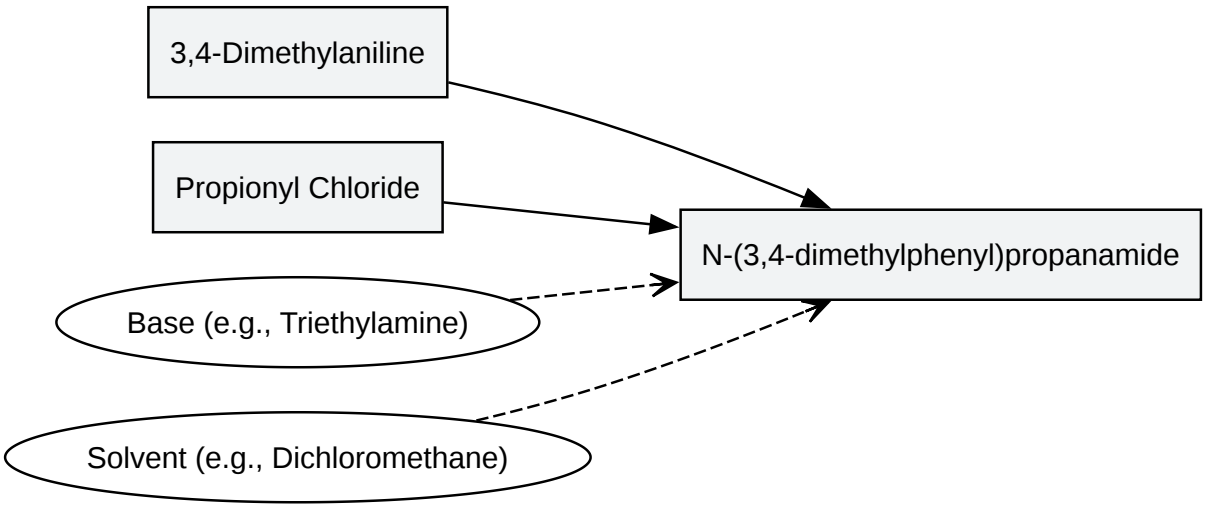
Synthesis and Purification

The synthesis of **N-(3,4-dimethylphenyl)propanamide** is typically achieved through the acylation of 3,4-dimethylaniline with a propanoylating agent. This reaction is a standard method for amide bond formation.

Synthetic Pathway

The most common and efficient laboratory-scale synthesis involves the reaction of 3,4-dimethylaniline with propionyl chloride in the presence of a base to neutralize the hydrochloric acid byproduct.

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